

An In-depth Technical Guide to Ethyl 2-amino-5-methylthiophene-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 2-amino-5-methylthiophene-3-carboxylate

Cat. No.: B1277848

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 2-amino-5-methylthiophene-3-carboxylate is a polysubstituted aminothiophene that serves as a crucial building block in organic synthesis. Its unique molecular architecture, featuring a thiophene core with amino and ethyl carboxylate functionalities, makes it a versatile precursor for the synthesis of a wide array of heterocyclic compounds. This guide provides a comprehensive overview of its chemical properties, synthesis, and significant applications, with a particular focus on its role in the development of pharmacologically active molecules. Detailed experimental protocols and quantitative data are presented to facilitate its practical application in a research and development setting.

Chemical and Physical Properties

Ethyl 2-amino-5-methylthiophene-3-carboxylate is a light yellow solid at room temperature. The presence of the amino group and the ester functionality allows for a variety of chemical modifications, making it a valuable intermediate in synthetic chemistry. Its stability and lipophilicity are enhanced by the methyl group on the thiophene ring.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO ₂ S	
Molecular Weight	185.24 g/mol	
CAS Number	4815-32-1	
Appearance	White to light yellow powder/crystal	
Melting Point	47.0 to 51.0 °C	
Purity	>98.0% (GC)	

Table 2: Spectroscopic Data

Spectroscopy	Data	Reference
¹ H-NMR (400 MHz, CDCl ₃)	δ 1.33 (t, 3H, J = 7.2 Hz), 2.26 (d, 3H, J = 1.2 Hz), 4.25 (q, 2H, J = 7.2 Hz), 5.76 (br. s, 2H), 6.61 (q, 1H, J = 1.2 Hz)	
IR (KBr, cm ⁻¹)	3422, 3306 (NH), 1681 (C=O), 1589 (NH), 1331 (C-N)	

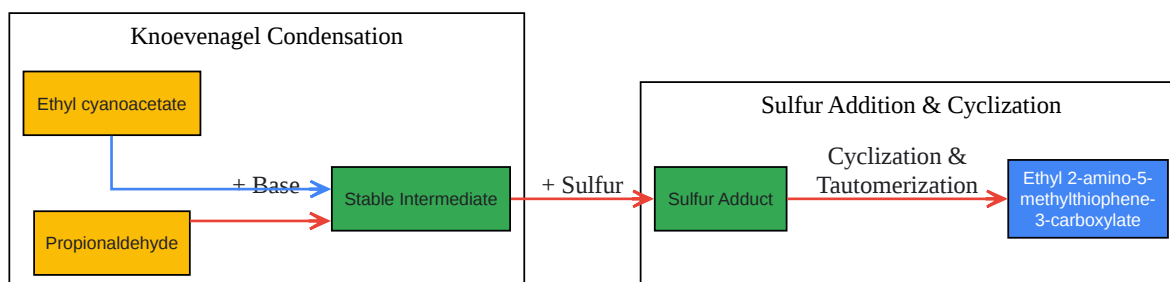
Synthesis

The most common and well-established method for synthesizing **Ethyl 2-amino-5-methylthiophene-3-carboxylate** is the Gewald reaction. This one-pot, multi-component reaction involves the condensation of a ketone or aldehyde with an α-cyanoester in the presence of elemental sulfur and a basic catalyst.

The Gewald Reaction

The Gewald reaction offers a straightforward and efficient route to polysubstituted 2-aminothiophenes. The reaction mechanism begins with a Knoevenagel condensation between the ketone (in this case, propionaldehyde, which will form the 5-methyl group after reaction and

tautomerization) and the α -cyanoester (ethyl cyanoacetate). This is followed by the addition of elemental sulfur and subsequent cyclization to form the thiophene ring.



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Caption: The Gewald reaction mechanism for the synthesis of the title compound.

Experimental Protocol: Gewald Synthesis

This protocol is adapted from a representative procedure for the Gewald synthesis of **Ethyl 2-amino-5-methylthiophene-3-carboxylate**.

Materials:

- Propionaldehyde
- Ethyl cyanoacetate
- Elemental sulfur powder
- Triethylamine
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Water

- Saturated saline solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- To a three-necked flask containing 100 mL of N,N-dimethylformamide (DMF), add ethyl cyanoacetate (0.5 mol), sulfur powder (0.5 mol), and triethylamine (0.5 mol). Stir the mixture until all solids are completely dissolved.
- Slowly add a solution of propionaldehyde (0.55 mol) in a suitable solvent dropwise to the reaction mixture. An exothermic reaction will naturally increase the internal temperature.
- Heat the reaction mixture to and maintain it at 60°C with continuous stirring until the reaction is complete (monitoring by TLC is recommended).
- After the reaction is complete, cool the mixture and slowly pour it into water.
- Extract the aqueous mixture with ethyl acetate.
- Combine the organic phases and wash sequentially with water and a saturated saline solution.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent by distillation under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography to yield **Ethyl 2-amino-5-methylthiophene-3-carboxylate**.

Applications in Drug Development and Organic Synthesis

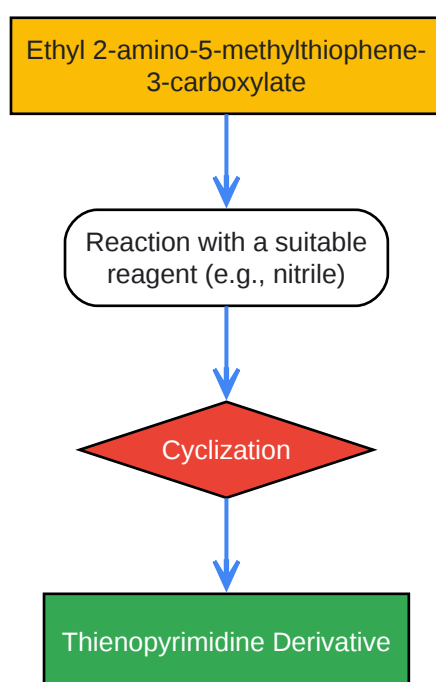
Ethyl 2-amino-5-methylthiophene-3-carboxylate is a valuable intermediate in the synthesis of various heterocyclic compounds with diverse biological activities. Its functional groups

provide reactive sites for further chemical transformations, enabling the construction of more complex molecular scaffolds.

Synthesis of Thienopyrimidines

A primary application of this compound is in the synthesis of thienopyrimidine derivatives.

Thienopyrimidines are a class of fused heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their wide range of pharmacological activities, including anti-inflammatory, antimicrobial, and antiproliferative properties.



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Caption: General workflow for the synthesis of thienopyrimidines.

Other Applications

Beyond thienopyrimidines, this versatile building block is utilized in the development of:

- **Agrochemicals:** It is used in the formulation of crop protection products.
- **Dyes and Polymers:** Its thiophene structure is suitable for applications in materials science, including the synthesis of dyes and conductive polymers.

- Enzyme Inhibitors: Researchers use this compound in studies involving enzyme inhibition to gain insights into metabolic pathways.

Safety and Handling

Appropriate safety precautions should be taken when handling **Ethyl 2-amino-5-methylthiophene-3-carboxylate** and the reagents used in its synthesis. It is advisable to work in a well-ventilated fume hood and wear personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

Ethyl 2-amino-5-methylthiophene-3-carboxylate is a cornerstone intermediate in the field of heterocyclic chemistry. Its straightforward synthesis via the Gewald reaction and the reactivity of its functional groups make it an indispensable tool for medicinal chemists and materials scientists. The continued exploration of its synthetic utility is expected to lead to the discovery of novel compounds with significant therapeutic and technological potential.

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